

Application Notes and Protocols for Establishing Vindesine-Resistant Cancer Cell Line Models

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Compound of Interest

Compound Name: Vindesine

Cat. No.: B1683056

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Vindesine, a vinca alkaloid chemotherapeutic agent, functions by disrupting microtubule polymerization, thereby arresting cells in mitosis and inducing apoptosis. However, the development of drug resistance is a significant clinical obstacle to its efficacy. To facilitate the study of these resistance mechanisms and the development of novel therapeutic strategies to overcome them, robust in vitro models are essential. This document provides detailed application notes and protocols for the establishment and characterization of **vindesine**-resistant cancer cell lines.

The primary method for developing **vindesine**-resistant cell lines is through continuous, long-term exposure of a parental cancer cell line to gradually increasing concentrations of the drug. This process selects for a population of cells with stable resistance, which can then be characterized to understand the underlying molecular changes. Common mechanisms of resistance to vinca alkaloids include the overexpression of ATP

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